

Sourcing and Application of 2-Propoxyacetonitrile: A Technical Guide for Chemical Development

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Compound of Interest

Compound Name: 2-Propoxyacetonitrile

CAS No.: 66502-25-8

Cat. No.: B2649840

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Executive Summary & Structural Rationale

In the landscape of pharmaceutical intermediates and specialty solvents, **2-Propoxyacetonitrile** (CAS 66502-25-8) occupies a critical niche as a bifunctional building block. Structurally characterized as an aliphatic ether-nitrile, this molecule combines the lipophilicity of a propyl chain with the electrophilic reactivity of a cyano group. For drug development professionals and synthetic chemists, **2-propoxyacetonitrile** serves as a highly versatile precursor. The ether linkage enhances lipid solubility—a vital parameter for blood-brain barrier (BBB) penetration in neuroactive compounds—while the nitrile moiety acts as a synthetic handle for downstream conversions into primary amines, carboxylic acids, or tetrazoles[1].

This guide provides an authoritative analysis of the commercial availability, procurement logic, and validated synthetic protocols surrounding **2-propoxyacetonitrile**, ensuring researchers can seamlessly integrate this compound into their process chemistry workflows.

Physicochemical Profile

Understanding the fundamental properties of **2-propoxyacetonitrile** is essential for designing safe handling protocols and optimizing reaction conditions. Its limited solubility in water, paired with high affinity for organic solvents, dictates the use of biphasic systems in its derivatization[1].

Property	Value	Causality / Impact on Process Chemistry
CAS Number	66502-25-8	Primary identifier for regulatory and procurement tracking.
Molecular Formula	C5H9NO	Dictates mass balance and stoichiometric calculations.
Molecular Weight	99.133 g/mol	Low molecular weight ensures high atom economy in coupling reactions[1].
SMILES	CCCOCC#N	Useful for in silico predictive modeling and cheminformatics[1].
Solubility	Soluble in EtOH, Acetone	Necessitates organic or biphasic solvent systems; limits purely aqueous reactions[1].
GHS Hazards	H315, H319, H335	Requires handling in fume hoods due to skin, eye, and respiratory irritation[1].

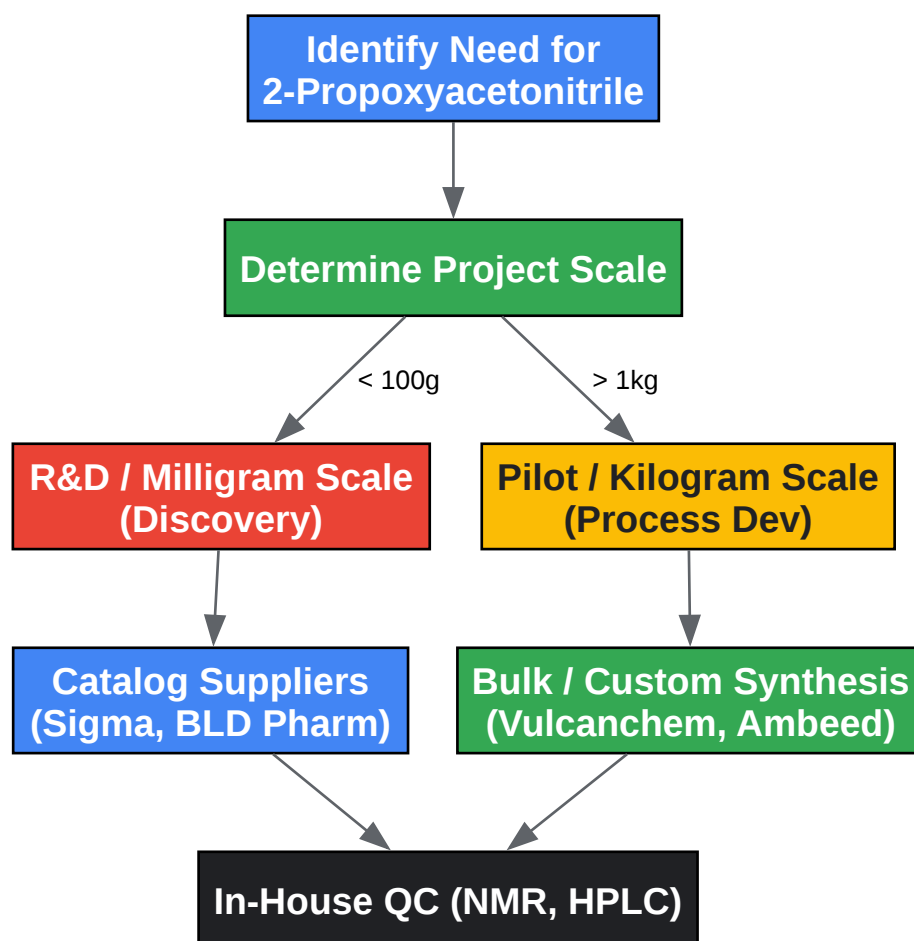
Commercial Availability & Supplier Landscape

The commercial supply chain for **2-propoxyacetonitrile** is segmented into catalog suppliers (for discovery-phase R&D) and bulk manufacturers (for process scale-up). Selecting the right vendor requires balancing purity requirements against lead times and cost.

Supplier	Purity	Target Scale	Strategic Advantage
Sigma-Aldrich (Merck)	Analytical Grade	Milligram to Gram	High lot-to-lot consistency; ideal for analytical standards and initial discovery.
Vulcanchem	≥95% (VC5762217)	Gram to Kilogram	Cost-effective for intermediate scale-up; provides detailed physicochemical data ^[1] .
BLD Pharmatech	95% (BD01068255)	Gram to Kilogram	Broad distribution network; reliable for parallel synthesis campaigns.

Procurement Logic & Supply Chain Workflow

When transitioning a molecule from the bench to the pilot plant, the sourcing strategy must shift from off-the-shelf catalog purchasing to custom synthesis agreements. The following decision matrix illustrates the self-validating workflow for sourcing **2-propoxyacetonitrile** based on project scale.



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Procurement decision matrix for sourcing **2-propoxyacetonitrile** based on scale.

Upstream Synthesis: Phase-Transfer Catalyzed Alkylation

While **2-propoxyacetonitrile** can be purchased commercially, process chemists often need to synthesize it in-house to secure the supply chain or reduce costs at scale. The most robust method involves the alkylation of 1-propanol with chloroacetonitrile.

Causality in Experimental Design: Traditional ether syntheses often employ sodium hydride (NaH) to generate the alkoxide. However, NaH produces stoichiometric hydrogen gas, posing severe pyrophoric and explosive risks at the pilot scale. To engineer a self-validating, safer system, Phase Transfer Catalysis (PTC) is utilized. By employing aqueous sodium hydroxide (NaOH) and tetrabutylammonium bromide (TBAB), deprotonation occurs selectively at the

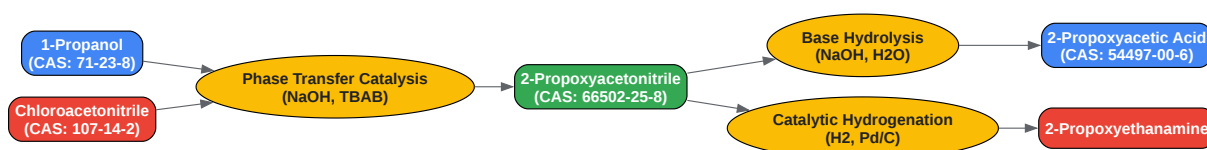
biphasic interface. This suppresses exothermic runaway and eliminates the need for strictly anhydrous conditions, making the protocol inherently safer and highly scalable.

Step-by-Step Methodology: Synthesis of 2-Propoxyacetonitrile

- **System Setup:** Equip a jacketed reactor with a mechanical stirrer, internal thermometer, and an addition funnel.
- **Reagent Charging:** Charge the reactor with 1-propanol (1.0 eq) and TBAB (0.05 eq) dissolved in dichloromethane (DCM).
- **Base Addition:** Introduce 50% w/w aqueous NaOH (1.5 eq) to the reactor. Stir vigorously (≥ 400 rpm) to maximize the biphasic interfacial area.
- **Electrophile Introduction:** Cool the mixture to 0–5°C. Add chloroacetonitrile (1.1 eq) dropwise via the addition funnel over 60 minutes. **Self-Validation:** The controlled addition prevents thermal spikes, ensuring the temperature remains below 10°C to avoid degradation of the nitrile.
- **Reaction Maturation:** Allow the reaction to warm to ambient temperature and stir for 12 hours. Monitor via GC-MS until the chloroacetonitrile peak is completely consumed.
- **Workup & Isolation:** Separate the organic layer, wash with brine to remove residual TBAB and salts, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure. Purify via fractional distillation to yield pure **2-propoxyacetonitrile**.

Downstream Utility: Derivatization Pathways

The true value of **2-propoxyacetonitrile** lies in its downstream applications. It is a direct precursor to 2-propoxyacetic acid (CAS 54497-00-6), a valuable intermediate in pharmaceutical synthesis^[2].



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Chemical transformation pathways of **2-propoxyacetonitrile** into key derivatives.

Step-by-Step Methodology: Hydrolysis to 2-Propoxyacetic Acid

Causality in Experimental Design: Nitriles can be hydrolyzed under either acidic or basic conditions. Here, base-catalyzed hydrolysis (using NaOH) is strictly selected over acid catalysis (e.g., using HBr or HI). Strong acids risk cleaving the aliphatic ether linkage, which would destroy the molecule and yield propanol and glycolic acid. Basic conditions preserve the ether integrity while fully converting the nitrile to the carboxylate[1].

- Hydrolysis: Suspend **2-propoxyacetonitrile** in a 20% aqueous NaOH solution (2.5 eq).
- Reflux: Heat the mixture to reflux (approx. 100°C). Self-Validation: The reaction progress is visually validated by the transition from a biphasic mixture to a homogeneous solution, indicating the formation of the water-soluble sodium 2-propoxyacetate. The evolution of ammonia gas (detectable via wet pH paper at the condenser outlet) confirms the mechanism is proceeding[1].
- Ammonia Removal: Continue refluxing until ammonia evolution ceases.
- Acidification: Cool the solution to 0°C and carefully acidify with 6M HCl until the pH reaches 2.0.
- Extraction: Extract the aqueous layer with ethyl acetate (3x). Combine the organic layers, dry over MgSO₄, and evaporate to yield 2-propoxyacetic acid[2].

Regulatory and Environmental Considerations

As an active research chemical, **2-propoxyacetonitrile** is subject to non-industrial use regulations. Waste containing unreacted nitriles must never be mixed with strong acids in waste carboys, as this can generate highly toxic hydrogen cyanide (HCN) gas. Disposal protocols dictate that nitrile-containing waste should be routed for high-temperature incineration or subjected to controlled alkaline hydrolysis to yield less toxic carboxylate derivatives prior to disposal[1].

References

- BLD Pharmatech. "BLD Pharmatech Co., Limited @ ChemBuyersGuide." ChemBuyersGuide Directory. Available at:[[Link](#)]
- Chemsrsrc. "Acetic acid, 2-propoxy | CAS#:54497-00-6 | Chemsrsrc." Synthetic Routes and Precursors. Available at:[[Link](#)]

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Sources

- [1. 2-Propoxyacetonitrile \(66502-25-8\) for sale \[vulcanchem.com\]](#)
- [2. Acetic acid, 2-propoxy | CAS#:54497-00-6 | Chemsrsrc \[chemsrc.com\]](#)
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